

# Application Notes and Protocols for 3-Hydroxy-2,4,6-triiodobenzoic Acid

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: HTBA  
CAS No.: 53279-72-4  
Cat. No.: B1663327

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling and storage of 3-Hydroxy-2,4,6-triiodobenzoic acid (CAS: 53279-72-4). Adherence to these protocols is crucial to ensure personnel safety and maintain the integrity of the compound for research and development purposes.

## Product Information and Physical Properties

3-Hydroxy-2,4,6-triiodobenzoic acid is a halogenated benzoic acid derivative. Its physical and chemical properties are summarized below.

| Property          | Value                                                       | Reference |
|-------------------|-------------------------------------------------------------|-----------|
| Molecular Formula | C <sub>7</sub> H <sub>3</sub> I <sub>3</sub> O <sub>3</sub> | [1][2]    |
| Molecular Weight  | 515.81 g/mol                                                | [1][2]    |
| Appearance        | Off-white to yellow or light brown solid/powder             | [3][4]    |
| Melting Point     | 211-215 °C                                                  | [5]       |
| pKa               | 1.22 ± 0.10 (Predicted)                                     | [5]       |
| Boiling Point     | 389.2 ± 42.0 °C (Predicted)                                 | [5]       |
| Density           | 3.095 ± 0.06 g/cm <sup>3</sup> (Predicted)                  | [5]       |

## Hazard Identification and Safety Precautions

3-Hydroxy-2,4,6-triiodobenzoic acid is classified as a hazardous substance. The primary hazards are summarized in the table below, along with recommended personal protective equipment (PPE).

| Hazard Classification                                                                       | GHS Hazard Statement                   | Recommended Personal Protective Equipment (PPE)                                                                                                           |
|---------------------------------------------------------------------------------------------|----------------------------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------|
| Acute Toxicity (Oral), Category 4                                                           | H302: Harmful if swallowed             | Standard laboratory attire.                                                                                                                               |
| Skin Irritation, Category 2                                                                 | H315: Causes skin irritation           | Chemical-resistant gloves (e.g., nitrile), lab coat.                                                                                                      |
| Serious Eye Damage, Category 1                                                              | H318: Causes serious eye damage        | Safety glasses with side shields or chemical goggles. A face shield may be necessary for operations with a high risk of splashing.[6]                     |
| Specific Target Organ Toxicity — Single Exposure (Respiratory Tract Irritation), Category 3 | H335: May cause respiratory irritation | Use in a well-ventilated area or a chemical fume hood. For operations that may generate dust, a particulate filter respirator (EN 143) is recommended.[6] |

#### Safety Summary:

- Harmful if swallowed.[1][3][6]
- Causes skin irritation.[1][3][6]
- Causes serious eye damage.[3][6]
- May cause respiratory irritation.[3][6]

## Handling and Storage Protocols

This protocol outlines the standard procedure for handling 3-Hydroxy-2,4,6-triiodobenzoic acid in a laboratory setting.

Materials:

- 3-Hydroxy-2,4,6-triiodobenzoic acid solid
- Appropriate PPE (see table above)
- Chemical fume hood or well-ventilated area
- Spatula, weighing paper/boat
- Analytical balance
- Appropriate solvent and glassware for the intended experiment

#### Procedure:

- Preparation: Before handling the compound, ensure the work area (preferably a chemical fume hood) is clean and uncluttered. Put on all required personal protective equipment, including a lab coat, safety goggles, and chemical-resistant gloves.[3][6]
- Weighing: To minimize dust generation, carefully weigh the desired amount of the solid compound using a spatula and a weighing boat on an analytical balance within the fume hood. Avoid creating dust clouds.[6]
- Dissolution (if applicable): If preparing a solution, add the weighed solid to the appropriate glassware containing the desired solvent. Cap the container and mix by swirling or using a magnetic stirrer until the solid is fully dissolved.
- Post-Handling: After handling, decontaminate all surfaces and equipment. Wash hands thoroughly with soap and water.[6][7] Remove and properly dispose of or decontaminate PPE as per institutional guidelines.[3]

Proper storage is essential to maintain the stability and integrity of 3-Hydroxy-2,4,6-triiodobenzoic acid.

#### Storage Conditions:

- Temperature: Store at room temperature.[5]
- Atmosphere: Store in an inert atmosphere if possible.[5]

- Container: Keep the container tightly closed in a dry, cool, and well-ventilated place.[3][6][8]
- Light: The compound is light-sensitive; therefore, store it in a dark place, away from direct light.[5]
- Incompatibilities: Keep away from food, drink, and animal feedingstuffs.[6]

| Storage Parameter | Recommendation                                                            |
|-------------------|---------------------------------------------------------------------------|
| Temperature       | Room temperature                                                          |
| Light             | Keep in a dark place                                                      |
| Atmosphere        | Inert atmosphere, tightly closed container in a dry, well-ventilated area |
| Incompatibilities | Keep away from foodstuffs                                                 |

## Emergency Procedures

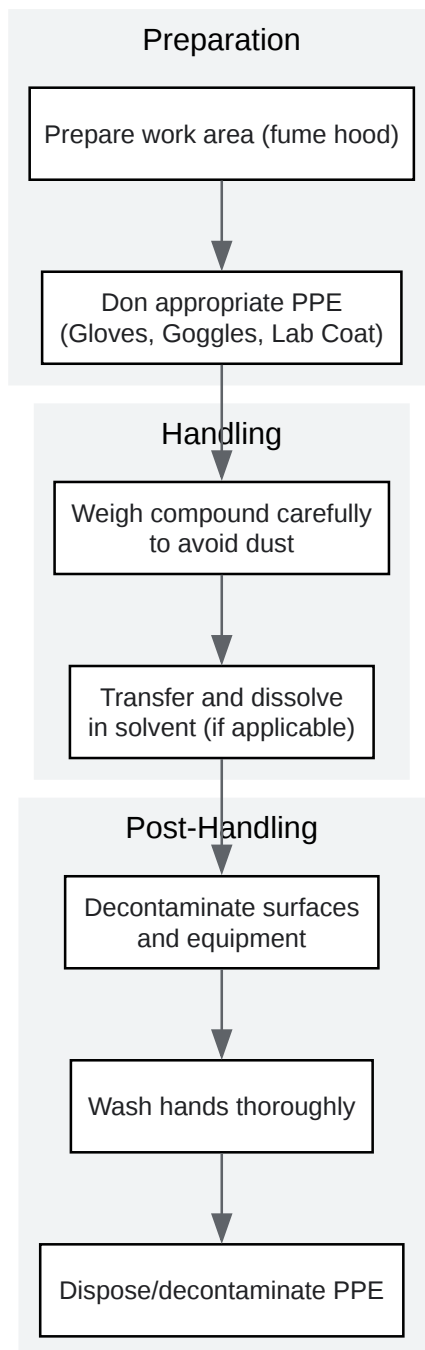
In the event of exposure or a spill, follow these emergency protocols immediately.

| Incident           | First Aid / Spill Response Protocol                                                                                                                                                                                                                                                                                                                                   |
|--------------------|-----------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------------|
| Eye Contact        | Immediately rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes, holding the eyelids apart. Immediately call a POISON CENTER or doctor.<br>[3][6]                                                                                                                             |
| Skin Contact       | Remove contaminated clothing. Rinse skin with plenty of water or shower. If skin irritation persists, seek medical attention.[3][6][7]                                                                                                                                                                                                                                |
| Inhalation         | Move the person to fresh air. If breathing is difficult or stopped, provide artificial respiration and seek immediate medical assistance.[3][7]                                                                                                                                                                                                                       |
| Ingestion          | Rinse the mouth with water (only if the person is conscious). Do NOT induce vomiting. Call a POISON CENTER or doctor if you feel unwell.<br>[6][7]                                                                                                                                                                                                                    |
| Accidental Release | For non-emergency personnel, evacuate the area. For emergency responders, wear appropriate PPE, including respiratory protection.[6] Avoid dust formation.[3] Sweep up the spilled solid and place it in a suitable, closed container for disposal.[3] Ventilate the affected area.[6] Prevent the substance from entering drains, surface water, and groundwater.[6] |

## Experimental Workflow and Logic Diagrams

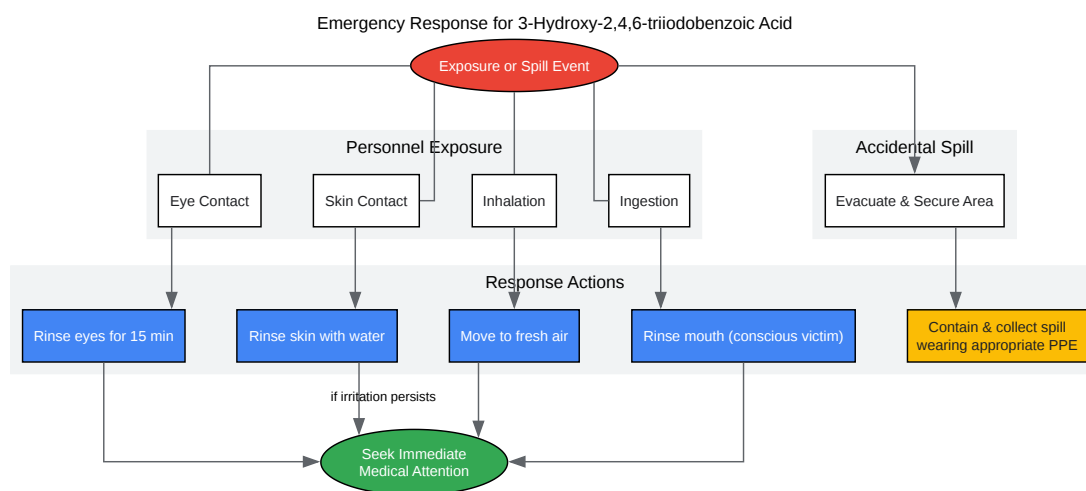
The following diagrams illustrate the key workflows for handling and responding to incidents involving 3-Hydroxy-2,4,6-triiodobenzoic acid.

## Safe Handling Workflow for 3-Hydroxy-2,4,6-triiodobenzoic Acid



[Click to download full resolution via product page](#)

Caption: Safe Handling Workflow Diagram.



[Click to download full resolution via product page](#)

Caption: Emergency Response Flowchart.

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## References

- 1. 3-Hydroxy-2,4,6-triiodobenzoic acid | C<sub>7</sub>H<sub>3</sub>I<sub>3</sub>O<sub>3</sub> | CID 96627 - PubChem [[pubchem.ncbi.nlm.nih.gov](https://pubchem.ncbi.nlm.nih.gov)]

- [2. 3-Hydroxy-2,4,6-triiodobenzoic acid, 97% | Fisher Scientific \[fishersci.ca\]](#)
- [3. assets.thermofisher.com \[assets.thermofisher.com\]](#)
- [4. 3-Hydroxy-2,4,6-triiodobenzoic acid | CAS#:53279-72-4 | Chemsrce \[chemsrce.com\]](#)
- [5. 3-HYDROXY-2,4,6-TRIIODOBENZOIC ACID Seven Chongqing Chemdad Co. , Ltd \[chemdad.com\]](#)
- [6. chemos.de \[chemos.de\]](#)
- [7. lobachemie.com \[lobachemie.com\]](#)
- [8. assets.thermofisher.cn \[assets.thermofisher.cn\]](#)
- To cite this document: BenchChem. [Application Notes and Protocols for 3-Hydroxy-2,4,6-triiodobenzoic Acid]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1663327/docs#application-notes-and-protocols-for-3-hydroxy-2-4-6-triiodobenzoic-acid\]](https://www.benchchem.com/product/b1663327/docs#application-notes-and-protocols-for-3-hydroxy-2-4-6-triiodobenzoic-acid)

---

#### Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

#### Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: [info@benchchem.com](mailto:info@benchchem.com)

Contact our Ph.D. Support Team for a compatibility check